

solanidine occurrence in Solanaceae plants

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Solanidine

CAS No.: 80-78-4

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Chemical Profile and Occurrence

Table 1: Solanidine Profile and Occurrence in Solanaceae

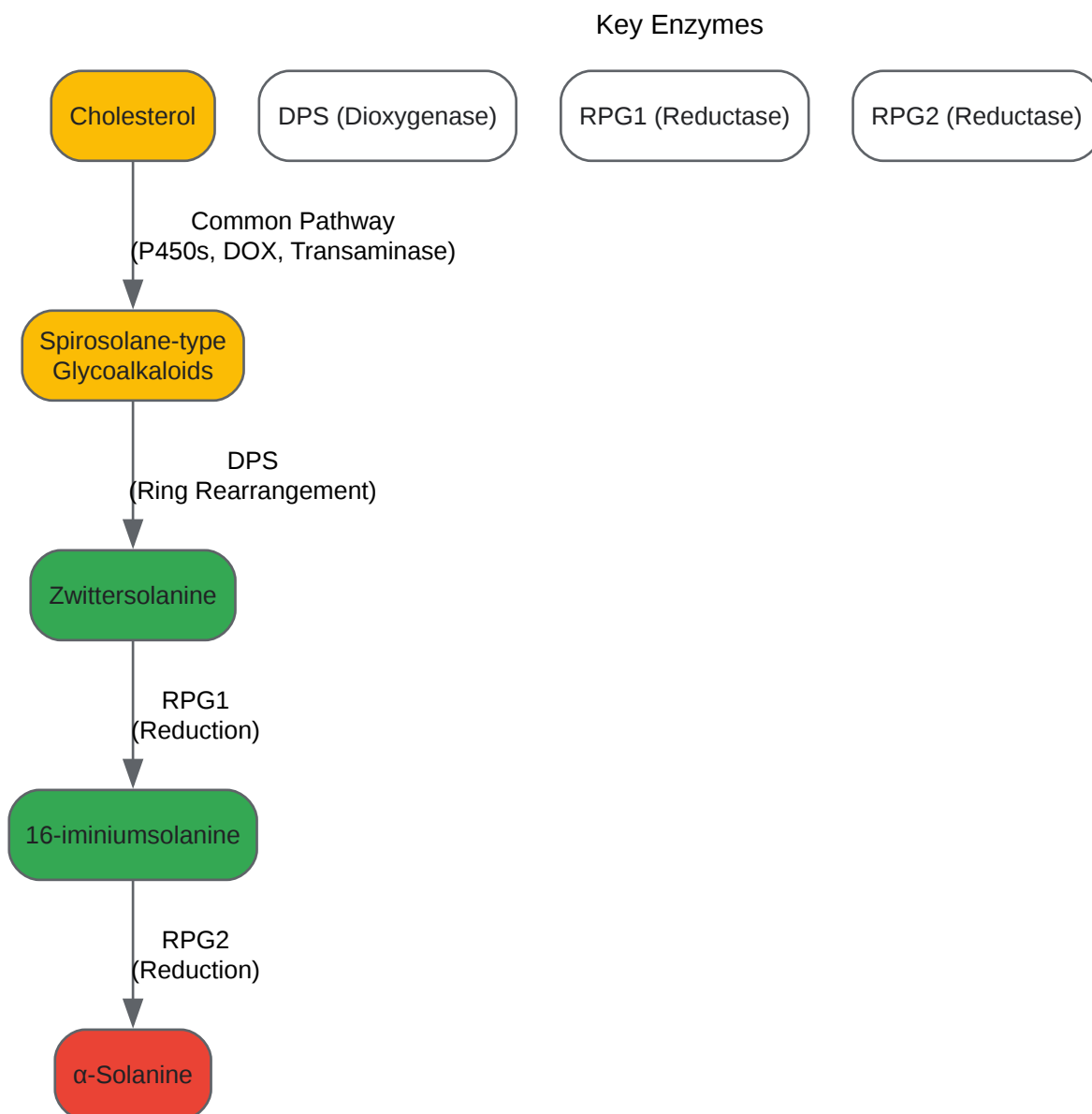
Aspect	Description
Chemical Nature	Poisonous steroidal alkaloid (aglycone) [1]
IUPAC Name	Solanid-5-en-3 β -ol [1]
Molecular Formula	C ₂₇ H ₄₃ NO [1]
Molar Mass	397.647 g·mol ⁻¹ [1]
Primary Plant Source	Potato (<i>Solanum tuberosum</i>) [1]
Common Glycoalkaloid Forms	α -Solanine, α -Chaconine (hydrolyze to release solanidine) [1]
Other Occurrences	Tomato, Eggplant, <i>Solanum americanum</i> , <i>Solanum dulcamara</i> [1]

In plants, **solanidine** is primarily found as part of **glycoalkaloid molecules** like α -solanine and α -chaconine [1]. Upon human consumption, the sugar moieties of these glycoalkaloids are hydrolyzed in the body, releasing the **solanidine** aglycone [1]. It can be stored in the body for prolonged periods and has been

investigated as a biomarker for cytochrome P450 CYP2D6 enzyme activity, which is relevant for drug metabolism studies [1].

Biosynthesis Pathway

The complete biosynthetic pathway of **solanidine**-derived glycoalkaloids in potatoes was recently fully elucidated. The pathway diverges from the common spirosolane pathway via a key dioxygenase, and is completed by two newly discovered reductases.



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Solanidine glycoalkaloid biosynthesis pathway. *DPS*, *RPG1*, and *RPG2* are key enzymes [2] [3].

The biosynthesis of **solanidine**-type compounds begins from **cholesterol** and shares early steps with spirosolane-type alkaloids (common to tomatoes and potatoes) involving cytochrome P450s, a dioxygenase (16DOX/GAME11), and an aminotransferase [3]. The pathway then diverges due to a key enzyme:

- **DPS (Dioxygenase for Potato Solanidane synthesis)**: A 2-oxoglutarate dependent dioxygenase that catalyzes the **ring-rearrangement** from the spirosolane skeleton to the solanidane skeleton (found in potatoes) via C-16 hydroxylation [3]. This evolutionary adaptation led to the emergence of toxic solanidane glycoalkaloids in potato [3].

Recent research has identified the final steps completing the biosynthesis:

- **RPG1 and RPG2 (Reductase for Potato Glycoalkaloid biosynthesis 1 & 2)**: Two reductases that sequentially convert the DPS product, **zwitterolanine**, first to **16-iminiumsolanine** (via RPG1) and then to the final product, **α -solanine** (via RPG2) [2] [4]. Knockout of both genes halts α -solanine production, leading to zwitterolanine accumulation [2].

Key Experimental Insights

1. Identifying DPS Function [3]

- **Methodology**: Gene silencing (RNAi) of *DPS* in potato plants, combined with feeding experiments on SGA-deficient potato hairy roots and use of enzyme inhibitors.
- **Key Findings**: DPS-silenced plants showed ~80% reduction in solanidane glycoalkaloids (α -solanine, α -chaconine) and significant accumulation of spirosolane glycoalkaloids (α -solamarine, β -solamarine). Feeding spirosolanes to roots restored solanidane production, which was inhibited by a dioxygenase-specific inhibitor.

2. Elucidating Final Steps with RPG1 and RPG2 [2]

- **Methodology**: Co-expression analysis to identify candidate genes, knockout via CRISPR/Cas9 in potato hairy roots, and in vitro functional characterization of recombinant RPG1 and RPG2 enzymes with structural determination of products by NMR.
- **Key Findings**: Double knockout *rpg1/rpg2* hairy roots completely halted α -solanine production and accumulated zwitterolanine. The in vitro assay confirmed the sequential reduction steps: RPG1 converts zwitterolanine to 16-iminiumsolanine, and RPG2 further converts it to α -solanine.

Research Implications and Applications

Understanding **solanidine** biosynthesis opens several avenues for application:

- **Developing Safer Crops:** Manipulating *DPS*, *RPG1*, or *RPG2* genes through breeding or biotechnology can create potato varieties with reduced levels of toxic glycoalkaloids [2] [3].
- **Utilizing Agricultural Waste:** **Solanidine** is an important precursor for synthesizing steroid hormones like 16-Dehydropregnenolone Acetate (16-DPA), used in producing progesterone and cortisone. This offers a way to valorize waste from potato farming [1].
- **Understanding Metabolic Diversity:** Research on enzymes like GAME8 reveals how evolution of cytochrome P450s shaped stereochemical diversity (25S vs 25R isomers) of steroidal alkaloids across *Solanum* species [5].

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References

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To cite this document: Smolecule. [solanidine occurrence in Solanaceae plants]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b576420#solanidine-occurrence-in-solanaceae-plants>]

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